

Atuzabrutinib: Application Notes for DMSO-Based In Vitro Studies

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Compound of Interest		
Compound Name:	Atuzabrutinib	
Cat. No.:	B10823836	Get Quote

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Introduction

Atuzabrutinib (SAR444727) is a potent and selective, reversible inhibitor of Bruton's tyrosine kinase (BTK), a critical enzyme in the B-cell receptor (BCR) signaling pathway.[1] This pathway is fundamental for B-cell proliferation, survival, and differentiation. Dysregulation of the BTK signaling cascade is implicated in various B-cell malignancies and autoimmune diseases, making atuzabrutinib a compound of significant interest for therapeutic development. These application notes provide detailed protocols for the solubilization and preparation of atuzabrutinib in dimethyl sulfoxide (DMSO) for use in in vitro cell-based assays, along with an overview of the relevant signaling pathway and a general experimental workflow.

Data Presentation

Atuzabrutinib Properties and Solubility

Parameter	- Value	Reference
Molecular Weight	539.59 g/mol	N/A
Solubility in DMSO	100 mg/mL (185.32 mM)	[1]
Appearance	Crystalline solid	N/A
Storage	-20°C (as solid)	N/A



Experimental Protocols Preparation of Atuzabrutinib Stock Solution in DMSO

Objective: To prepare a high-concentration stock solution of **atuzabrutinib** in DMSO for subsequent dilution in cell culture media.

Materials:

- Atuzabrutinib powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- · Calibrated pipettes and sterile tips
- Vortex mixer

Protocol:

- Pre-warming DMSO: If the DMSO is frozen, bring it to room temperature and ensure it is completely thawed and homogenous before use.
- Weighing **Atuzabrutinib**: In a sterile microcentrifuge tube, accurately weigh the desired amount of **atuzabrutinib** powder. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 53.96 mg of **atuzabrutinib**.
- Adding DMSO: Add the appropriate volume of high-purity DMSO to the atuzabrutinib powder. To continue the example, add 1 mL of DMSO to the 53.96 mg of atuzabrutinib.
- Solubilization: Vortex the solution vigorously until the **atuzabrutinib** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can be used to aid dissolution if necessary. Ensure the final solution is clear and free of particulates.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C.



Note on DMSO Concentration in Cell Culture: It is crucial to minimize the final concentration of DMSO in cell culture experiments, as it can be toxic to cells at higher concentrations. A final DMSO concentration of less than 0.1% is generally recommended. Always include a vehicle control (media with the same final concentration of DMSO as the experimental wells) in your assays.

In Vitro B-Cell Proliferation Assay

Objective: To assess the effect of **atuzabrutinib** on the proliferation of B-cells stimulated through the B-cell receptor pathway.

Materials:

- B-cell line (e.g., Ramos, Raji) or primary B-cells
- Complete cell culture medium (e.g., RPMI-1640 with 10% FBS, L-glutamine, and penicillin/streptomycin)
- B-cell stimulus (e.g., anti-IgM antibody)
- Atuzabrutinib stock solution (prepared in DMSO)
- 96-well cell culture plates
- Cell proliferation reagent (e.g., [3H]-thymidine, BrdU, or a resazurin-based reagent)
- Plate reader (scintillation counter for [3H]-thymidine, spectrophotometer for BrdU/resazurin)

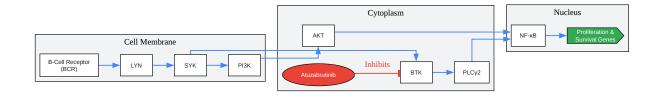
Protocol:

- Cell Seeding: Seed the B-cells in a 96-well plate at an optimized density in complete cell culture medium.
- Compound Preparation: Prepare serial dilutions of the atuzabrutinib stock solution in complete cell culture medium. Remember to also prepare a vehicle control with the same final DMSO concentration.
- Treatment: Add the diluted atuzabrutinib or vehicle control to the appropriate wells.



- Stimulation: Add the B-cell stimulus (e.g., anti-IgM) to all wells except for the unstimulated control wells.
- Incubation: Incubate the plate for the desired period (e.g., 48-72 hours) at 37°C in a humidified CO2 incubator.
- Proliferation Measurement:
 - For [3H]-thymidine: Pulse the cells with [3H]-thymidine for the final 18-24 hours of incubation. Harvest the cells onto a filter mat and measure the incorporated radioactivity using a scintillation counter.
 - For BrdU: Add the BrdU reagent for the final 2-4 hours of incubation. Follow the manufacturer's protocol for the BrdU ELISA to quantify cell proliferation.
 - For Resazurin-based assays: Add the resazurin reagent for the final 2-4 hours of incubation and measure the fluorescence or absorbance according to the manufacturer's instructions.
- Data Analysis: Calculate the percentage of proliferation inhibition relative to the stimulated vehicle control. Plot the data and determine the IC50 value for atuzabrutinib.

Mandatory Visualizations BTK Signaling Pathway

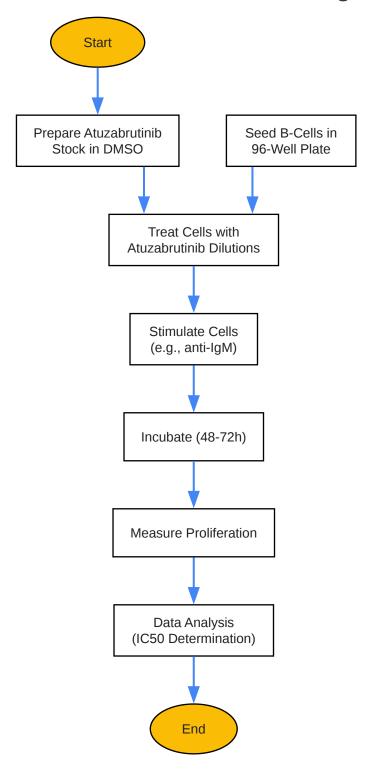


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Caption: Atuzabrutinib inhibits the BTK signaling pathway.

Experimental Workflow for In Vitro Testing



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Caption: Workflow for B-cell proliferation assay.

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References

- 1. researchgate.net [researchgate.net]
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